"4-(2,2,2-Trifluoro-1-hydroxyethyl)phenol" basic properties

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Compound of Interest

Compound Name:	*4-(2,2,2-Trifluoro-1-hydroxyethyl)phenol*
CAS No.:	*246245-20-5*
Cat. No.:	*B1312761*

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Technical Guide: 4-(2,2,2-Trifluoro-1-hydroxyethyl)phenol

CAS: 246245-20-5 | Role: Critical Intermediate for Nuclear Receptor Agonists[1]

Executive Summary

4-(2,2,2-Trifluoro-1-hydroxyethyl)phenol is a high-value fluorinated building block used extensively in modern medicinal chemistry. Its structural uniqueness lies in the trifluoro-hydroxyethyl motif attached to a phenolic ring.[2] This moiety serves as a metabolically stable bioisostere for traditional alkyl-alcohol chains found in sterols, making it a cornerstone in the synthesis of Liver X Receptor (LXR) agonists (e.g., LXR-623) and Selective Androgen Receptor Modulators (SARMs).

The presence of the trifluoromethyl (

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) group adjacent to the secondary alcohol significantly alters the electronic landscape of the molecule, increasing lipophilicity and resistance to oxidation compared to its non-fluorinated analog, Tyrosol.

Physicochemical Profile

Property	Data / Value	Notes
CAS Number	246245-20-5	
Molecular Formula	ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">	
Molecular Weight	192.14 g/mol	
Appearance	Solid (Crystalline)	Typically white to off-white.[1]
Storage	2–8°C, Dry, Inert Gas	Hygroscopic; oxidation-sensitive.[2]
pKa (Phenolic OH)	~9.5 (Estimated)	Slightly more acidic than phenol (10.[2]0) due to inductive pull.[2]
pKa (Alkyl OH)	~11.8 – 12.5 (Estimated)	Significantly more acidic than typical alcohols (~16) due to adjacent .
LogP	~1.6 – 1.9	Enhanced lipophilicity vs. non-fluoro analog.[2]

Synthetic Methodology

The synthesis of this compound requires regioselective control to ensure the trifluoroethyl group attaches at the para-position of the phenol.[2]

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Protocol A: Regioselective Friedel-Crafts Hydroxyalkylation (Preferred)

This method is favored for its atom economy and use of "green" reagents compared to traditional Grignard routes.[2]

- Reagents: Phenol, Trifluoroacetaldehyde ethyl hemiacetal (TFAE), Anhydrous

  .
- Mechanism: Base-catalyzed Friedel-Crafts hydroxyalkylation.[2]
- Selectivity: The use of Potassium Carbonate (

) preferentially directs the electrophile to the para-position. (Note: Using Zinc Chloride (

) shifts selectivity to the ortho-position).

Step-by-Step Workflow:

- Activation: Dissolve Phenol (1.0 eq) and anhydrous

  (0.1–0.2 eq) in a solvent (typically toluene or neat if high temp).
- Addition: Add Trifluoroacetaldehyde ethyl hemiacetal (TFAE) (1.2 eq) dropwise.
- Reaction: Heat to 100–120°C for 6–12 hours. The hemiacetal generates the reactive trifluoroacetaldehyde species in situ.[2]
- Workup: Cool, dilute with ethyl acetate, wash with water/brine.
- Purification: Recrystallization from hexanes/chloroform or column chromatography (SiO2, Hexane:EtOAc).[2]

Protocol B: Ketone Reduction (Alternative)

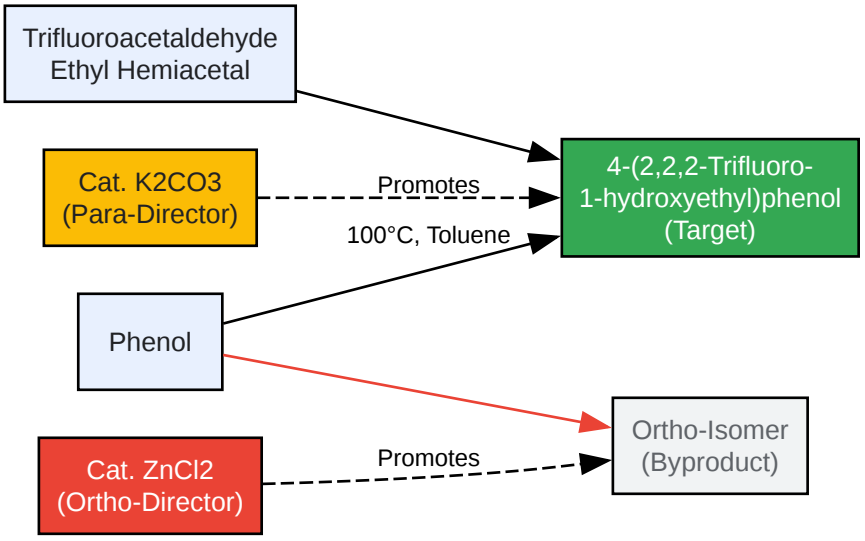
Used when strictly pure para-isomer is required and separation of ortho/para mixtures from Method A is difficult.[2]

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- Acylation: React Phenol with Trifluoroacetic anhydride (protecting group strategy may be needed) to form 4-trifluoroacetylphenol.[2]
- Reduction: Reduce the ketone using

  in Methanol/THF.

Visualization: Synthetic Pathways



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Caption: Regioselective synthesis control using catalyst choice. Potassium carbonate favors the desired para-product.

Reactivity & Functionalization Guidelines

The molecule possesses two distinct hydroxyl groups with disparate reactivities, allowing for orthogonal functionalization.[2]

Phenolic Hydroxyl (Ar-OH)

- Reactivity: Nucleophilic, acidic (pKa ~9.5).[2]
- Primary Application: Ether formation (Williamson ether synthesis) to link the scaffold to larger pharmacophores (e.g., the indazole core in LXR agonists).

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- Protocol: Reacts readily with alkyl halides in the presence of mild bases (

  ,

) in polar aprotic solvents (DMF, Acetone).

Trifluoro-Alcohol (Alkyl-OH)

- Reactivity: Less nucleophilic than standard alcohols due to the electron-withdrawing

  group; resistant to oxidation.[2]

- Acidity: The

  group lowers the pKa to ~12, making it ionizable with strong bases (

).[2]

- Stability: The

  group prevents metabolic oxidation to the ketone (a common clearance pathway for non-fluorinated analogs), extending the drug's half-life in vivo.

Medicinal Chemistry Applications

LXR Agonist Development (e.g., LXR-623)

This compound is a direct precursor to LXR agonists used in treating atherosclerosis and Alzheimer's. The trifluoro-hydroxyethyl tail mimics the oxysterol side chain, which is the endogenous ligand for LXR.[2]

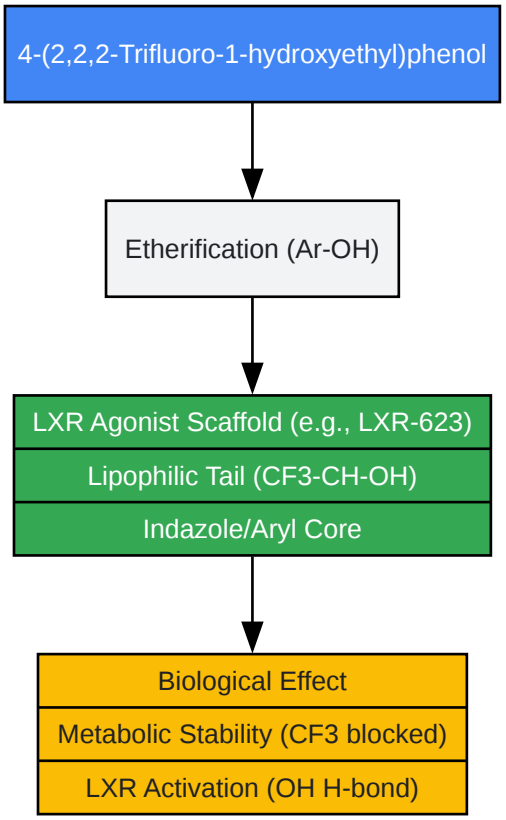
- Mechanism: The fluorinated tail occupies the hydrophobic pocket of the LXR Ligand Binding Domain (LBD), engaging in critical hydrogen bonding via the hydroxyl group while the

  fills hydrophobic space.

- Advantage: Unlike natural oxysterols, the fluorinated analog resists rapid metabolic breakdown.[2]

Pharmacophore Logic Diagram

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Caption: Transformation of the intermediate into the active pharmacophore, highlighting the role of the fluorinated tail.

Safety & Handling

- Hazards: Classified as an Irritant.[2] Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood.[2]
- Storage: Store at 2–8°C. The compound is hygroscopic; keep the container tightly sealed under inert gas (Nitrogen/Argon) to prevent moisture absorption which can complicate stoichiometric calculations in synthesis.[2]

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